



Sanfetrinem Solubility: A Technical Support Guide for Researchers

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Compound of Interest		
Compound Name:	Sanfetrinem	
Cat. No.:	B15579135	Get Quote

This guide provides researchers, scientists, and drug development professionals with essential information on the solubility of **Sanfetrinem**. Due to the limited availability of direct quantitative solubility data for **Sanfetrinem**, this document includes data for structurally similar carbapenem antibiotics, Meropenem and Ertapenem, to provide valuable insights for experimental design.

Frequently Asked Questions (FAQs)

Q1: In which common laboratory solvents is **Sanfetrinem** expected to be soluble?

A1: While specific quantitative data for **Sanfetrinem** is not readily available in public literature, its sodium salt is known to be soluble in Dimethyl Sulfoxide (DMSO) and aqueous solutions.[1] [2] For initial experiments, preparing a stock solution in DMSO is a common practice.[1] The solubility of related carbapenems suggests that **Sanfetrinem** may have limited solubility in alcohols like ethanol.

Q2: I am observing precipitation when diluting my **Sanfetrinem**-DMSO stock solution in an aqueous buffer. What could be the cause and how can I resolve it?

A2: This is a common issue known as "salting out." When a concentrated organic stock solution is diluted into an aqueous buffer, the solubility of the compound can decrease dramatically, leading to precipitation. To address this, consider the following:

 Decrease the stock solution concentration: A lower initial concentration in DMSO may prevent precipitation upon dilution.



- Use a co-solvent: Incorporating a co-solvent like polyethylene glycol (PEG) or using a formulation with solubilizing agents such as SBE-β-CD can improve aqueous solubility.[1][3]
- Optimize the pH of the aqueous buffer: The solubility of β-lactam antibiotics can be pH-dependent. Experimenting with different pH values may improve solubility.
- Gentle warming and sonication: These techniques can help in dissolving the precipitate, but caution is advised as excessive heat can degrade the compound.[1]

Q3: How stable is **Sanfetrinem** in solution?

A3: **Sanfetrinem**, like other β -lactam antibiotics, can be susceptible to degradation in solution, particularly through hydrolysis of the β -lactam ring.[4] Stability is influenced by the solvent, pH, and temperature. It is recommended to prepare fresh solutions for experiments and store stock solutions at -20°C or -80°C for short-term and long-term storage, respectively.[1]

Q4: Can I use solvents other than DMSO to prepare my initial stock solution?

A4: While DMSO is a common choice, other polar aprotic solvents might be suitable. However, their compatibility and the stability of **Sanfetrinem** in them would need to be empirically determined. Based on data for Ertapenem, solvents like ethanol are likely to be poor choices for achieving high concentrations.[4][5]

Quantitative Solubility Data (Proxy Data)

As a reference, the following table summarizes the solubility of the carbapenem antibiotics Meropenem and Ertapenem in various solvents. This data can be used as a starting point for estimating the solubility of **Sanfetrinem**.

Solvent	Meropenem Solubility	Ertapenem Solubility
DMSO	~30 mg/mL[6], 100 mg/mL[7]	Soluble, up to 100 mg/mL[4]
Water	~5 mg/mL (in PBS, pH 7.2)[6]	Soluble, up to 100 mg/mL[4]
Ethanol	< 1 mg/mL (insoluble or slightly soluble)[7]	Practically Insoluble[4][5]
Dimethylformamide (DMF)	~30 mg/mL[6]	Not available

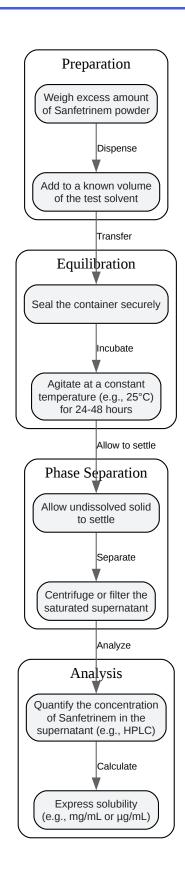


Disclaimer: This table provides proxy data from related compounds and should be used for estimation purposes only. The actual solubility of **Sanfetrinem** may vary.

Experimental Protocol: Solubility Determination (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound in a specific solvent.



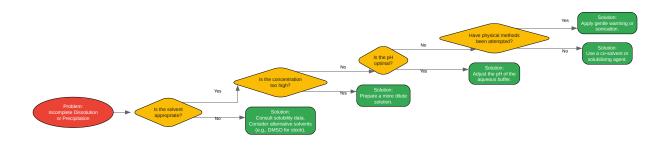


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Caption: Workflow for determining Sanfetrinem solubility.



Troubleshooting Common Solubility Issues



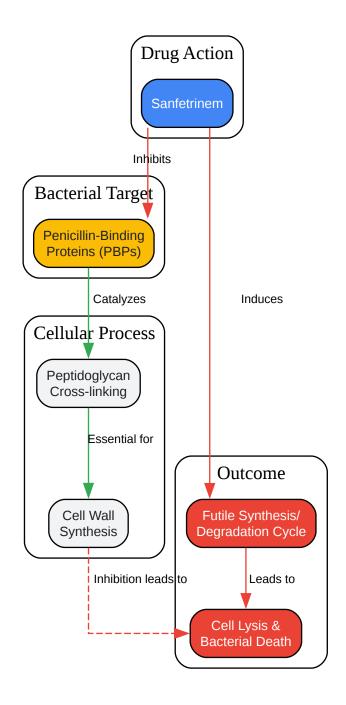
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Caption: Troubleshooting guide for **Sanfetrinem** dissolution.

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Sanfetrinem, like other carbapenem antibiotics, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[8][9] The primary targets are Penicillin-Binding Proteins (PBPs), which are essential enzymes for the cross-linking of peptidoglycan, a critical component of the cell wall.[10][11] The inhibition of PBPs leads to a futile cycle of cell wall synthesis and degradation, ultimately causing cell lysis and bacterial death.[10]





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Caption: Sanfetrinem's mechanism of action pathway.

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